

Technical Guide: Physicochemical Properties of Amines, Coco Alkyl (CAS 61788-46-3)

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Compound of Interest

Compound Name: *Cocoamine*

Cat. No.: *B1164934*

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Introduction

Amines, coco alkyl, identified by CAS number 61788-46-3, is a complex mixture of primary aliphatic amines derived from coconut oil. The alkyl chains are predominantly composed of C12 to C18 carbon chains. This substance, also known as **cocoamine**, is a cationic surfactant with a wide range of industrial applications stemming from its unique physicochemical properties.^[1] It serves as a crucial intermediate in the synthesis of various surfactants, including amine oxides, amides, and quaternary ammonium compounds.^[2] Its utility extends to applications such as fabric softeners, corrosion inhibitors, flotation agents for mineral processing, and as an additive in lubricants and coatings.^{[1][2]} This technical guide provides an in-depth overview of the core physicochemical properties of Amines, coco alkyl, detailed experimental protocols for their determination, and visualizations of experimental workflows and application relationships.

Physicochemical Data

The following table summarizes the key physicochemical properties of Amines, coco alkyl. It is important to note that as a mixture, the exact values can vary depending on the specific composition and grade of the product.

Property	Value	Reference
Appearance	Pale yellow to brownish liquid or paste	[2]
Odor	Amine-like, fishy	[2]
Melting Point	10–25 °C	[2]
Boiling Point	>250 °C (decomposes)	[2]
Flash Point	>100 °C	[2]
Solubility	Insoluble in water; soluble in alcohols and organic solvents	[2]
Purity	≥95%	[2]
Amine Number	272-285 mg KOH/g	[1]
Iodine Value	0-12 g I ₂ /100 g	[1]
Moisture	≤ 0.5%	[1]
Vapor Pressure	~0.02 hPa @ 20 °C	[3]

Experimental Protocols

The determination of the physicochemical properties of fatty amines like Amines, coco alkyl, is governed by standardized analytical methods. Below are detailed methodologies for key experiments.

Determination of Amine Value (Total, Primary, Secondary, and Tertiary)

The amine value, a measure of the total amine content, is a critical quality control parameter. Standard methods for its determination are provided by ASTM D2074 and AOCS Official Method Tf 1a-64.[2][4]

Principle: The amine groups are titrated with a standardized solution of hydrochloric acid in a non-aqueous solvent. The endpoint is determined potentiometrically or by using a colorimetric

indicator.

Apparatus:

- Burette, 50 mL, graduated in 0.1 mL divisions
- Erlenmeyer flask, 250 mL
- Magnetic stirrer and stir bar
- pH meter with a glass and reference electrode (for potentiometric method)

Reagents:

- Isopropyl alcohol, reagent grade
- Hydrochloric acid, 0.5 N, standardized in isopropyl alcohol
- Bromocresol green or Bromphenol blue indicator solution (for indicator method)
- Salicylaldehyde (for determination of primary amine)
- Phenyl isothiocyanate (for determination of primary and secondary amines)

Procedure (Indicator Method for Total Amine Value):

- Weigh accurately a sample of the coco alkyl amine into a 250 mL Erlenmeyer flask. The sample size should be chosen to consume a reasonable volume of titrant.
- Add 50 mL of neutralized isopropyl alcohol to the flask.
- Add 5-6 drops of bromocresol green or bromphenol blue indicator solution.
- Titrate with the standardized 0.5 N hydrochloric acid solution to the endpoint, which is indicated by a color change from blue to green.
- Record the volume of titrant used.

Calculation: Total Amine Value (mg KOH/g) = $(V \times N \times 56.1) / W$

Where:

- V = volume of HCl solution used in mL
- N = normality of the HCl solution
- 56.1 = molecular weight of KOH
- W = weight of the sample in grams

For the determination of primary, secondary, and tertiary amine values, specific reagents are used to block the respective amine groups before titration, as detailed in ASTM D2074.

Determination of Iodine Value

The iodine value indicates the degree of unsaturation in the fatty alkyl chains. The AOCS Official Method Tg 2a-64 (Wijs method) is a standard procedure for this determination.

Principle: The coco alkyl amine is treated with a known excess of iodine monochloride (Wijs solution) in a suitable solvent. The iodine monochloride reacts with the double bonds in the alkyl chains. The unreacted iodine monochloride is then determined by titration with a standard sodium thiosulfate solution.

Apparatus:

- Iodine flasks, 500 mL
- Burette, 50 mL
- Pipettes, 25 mL and 20 mL
- Analytical balance

Reagents:

- Wijs solution (iodine monochloride in glacial acetic acid)
- Potassium iodide solution, 15% (w/v)

- Standardized sodium thiosulfate solution, 0.1 N
- Starch indicator solution, 1% (w/v)
- Carbon tetrachloride or chloroform, reagent grade

Procedure:

- Weigh accurately a sample of the coco alkyl amine into a clean, dry 500 mL iodine flask.
- Add 20 mL of carbon tetrachloride or chloroform to dissolve the sample.
- Pipette exactly 25 mL of the Wijs solution into the flask.
- Stopper the flask, swirl to mix, and store in the dark for 30 minutes.
- After the reaction time, add 20 mL of 15% potassium iodide solution and 100 mL of distilled water.
- Titrate the liberated iodine with the standardized 0.1 N sodium thiosulfate solution, with constant and vigorous shaking, until the yellow color of the iodine almost disappears.
- Add a few drops of starch indicator solution and continue the titration until the blue color disappears.
- Conduct a blank determination under the same conditions, omitting the sample.

Calculation: Iodine Value (g I₂/100 g) = [(B - S) × N × 12.69] / W

Where:

- B = volume of sodium thiosulfate solution used for the blank in mL
- S = volume of sodium thiosulfate solution used for the sample in mL
- N = normality of the sodium thiosulfate solution
- 12.69 = conversion factor (atomic weight of iodine / 10)

- W = weight of the sample in grams

Gas Chromatography for Fatty Amine Composition

Gas chromatography (GC) is employed to determine the distribution of different alkyl chain lengths within the coco alkyl amine mixture.

Principle: The amine sample is often derivatized to increase its volatility and reduce peak tailing. The derivatized sample is then injected into a gas chromatograph, where the components are separated based on their boiling points and interaction with the stationary phase of the column. A flame ionization detector (FID) is commonly used for detection.

Apparatus:

- Gas chromatograph equipped with a flame ionization detector (FID)
- Capillary column suitable for fatty amine analysis (e.g., a low- to mid-polarity column)
- Autosampler or manual injection system
- Data acquisition and processing software

Reagents:

- Carrier gas (e.g., Helium, Hydrogen)
- Derivatizing agent (e.g., trifluoroacetic anhydride)
- Solvent (e.g., dichloromethane)
- Reference standards for individual fatty amines

Procedure:

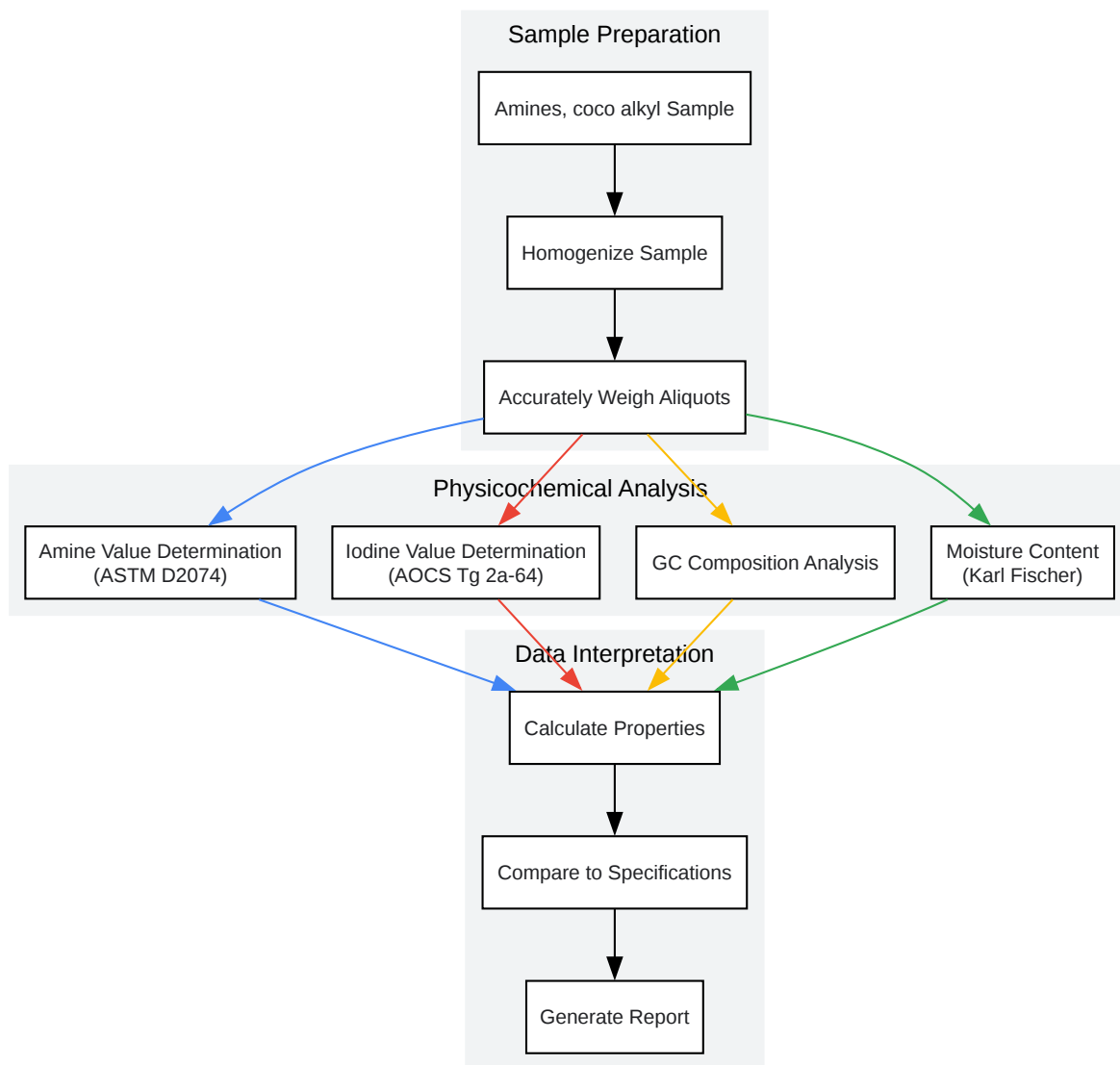
- Derivatization: Accurately weigh a small amount of the coco alkyl amine sample into a vial. Add a suitable solvent and the derivatizing agent. Heat the mixture if necessary to ensure complete reaction.
- GC Analysis:

- Set the GC operating conditions (injector temperature, oven temperature program, detector temperature, gas flow rates).
- Inject a small volume of the derivatized sample into the gas chromatograph.
- The components will be separated as they pass through the column.
- The FID will detect the eluted components, generating a chromatogram.
- Data Analysis:
 - Identify the peaks in the chromatogram by comparing their retention times with those of the reference standards.
 - Determine the relative percentage of each fatty amine component by integrating the peak areas.

Visualizations

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of Amines, coco alkyl.

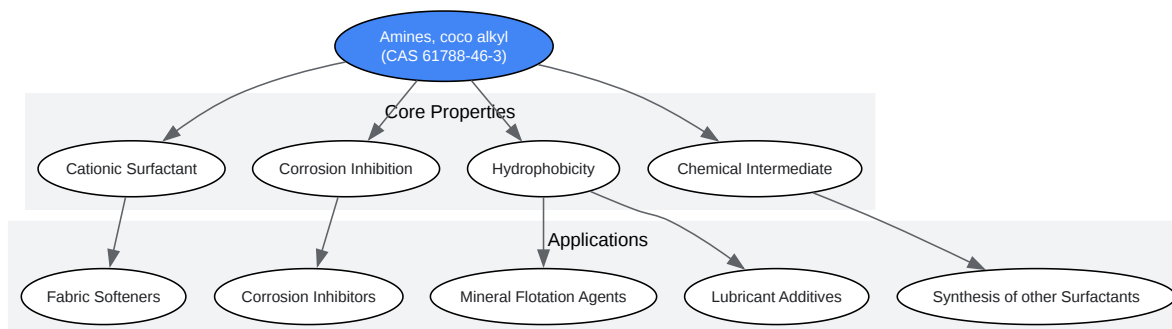


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Caption: Workflow for the physicochemical analysis of Amines, coco alkyl.

Logical Relationships of Applications

This diagram illustrates the relationship between the core properties of Amines, coco alkyl and its diverse applications.



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Caption: Relationship between properties and applications of Amines, coco alkyl.

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